

AT-001 for Diabetic Neuropathy: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AT-001

Cat. No.: B1192208

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Introduction

Diabetic peripheral neuropathy (DPN) is a common and debilitating complication of diabetes mellitus, characterized by nerve damage that can lead to pain, numbness, and impaired limb function. The pathogenesis of DPN is complex and involves multiple metabolic pathways, one of which is the polyol pathway. **AT-001**, also known as cificrestat, is a novel, potent, and highly selective inhibitor of aldose reductase, the rate-limiting enzyme in the polyol pathway. By blocking this enzyme, **AT-001** aims to mitigate the downstream metabolic stress and cellular damage implicated in the progression of diabetic neuropathy.

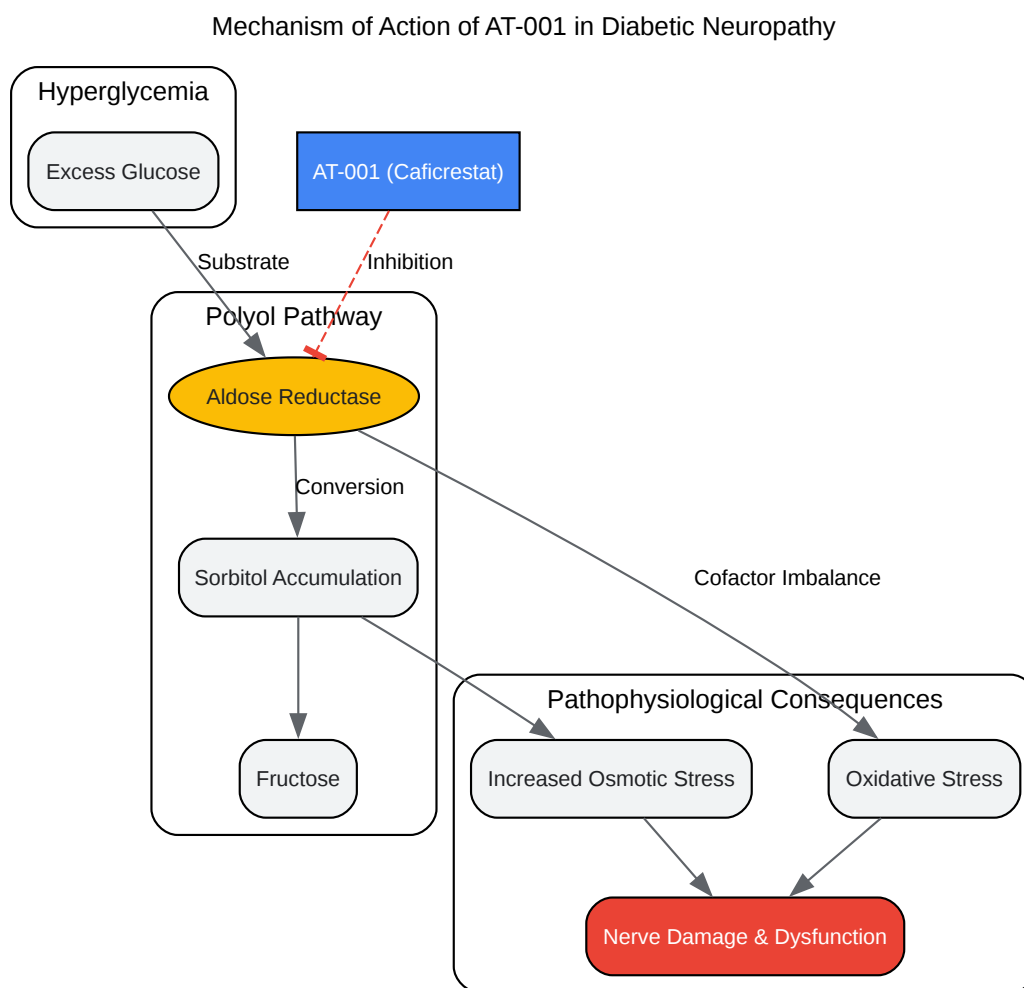
These application notes provide a comprehensive overview of the current state of research on **AT-001** for the treatment of diabetic neuropathy, including its mechanism of action, available clinical trial data, and detailed protocols for preclinical and clinical evaluation.

Mechanism of Action: The Polyol Pathway

Under normoglycemic conditions, the majority of glucose is metabolized through glycolysis. However, in the hyperglycemic state characteristic of diabetes, excess glucose is shunted into

the polyol pathway. Aldose reductase converts glucose to sorbitol, which is then oxidized to fructose. The accumulation of sorbitol and the subsequent increase in osmotic stress, along with a shift in the NAD⁺/NADH ratio, are believed to contribute to nerve cell injury.

AT-001 acts by specifically inhibiting aldose reductase, thereby preventing the conversion of glucose to sorbitol and reducing the flux through the polyol pathway. This is expected to alleviate the metabolic imbalances that drive the progression of diabetic neuropathy.



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Caption: Mechanism of Action of **AT-001**.

Clinical Studies: The ARISE-HF Trial Neuropathy Sub-study

The most significant clinical investigation of **AT-001** to date is the Phase 3 ARISE-HF trial, which primarily focused on diabetic cardiomyopathy. This trial included a pre-specified sub-study to evaluate the efficacy of **AT-001** in patients with concurrent diabetic peripheral neuropathy.

Study Design

The ARISE-HF trial was a multicenter, randomized, double-blind, placebo-controlled study that enrolled 675 patients with diabetic cardiomyopathy.^[1] Participants were randomized to receive one of two doses of **AT-001** (1000 mg or 1500 mg, twice daily) or a placebo. The neuropathy sub-study was embedded within this larger trial.

Key Endpoints for the Neuropathy Sub-study:

- Primary: Change from baseline in the modified Toronto Clinical Neuropathy Score (mTCNS).
- Secondary: Change from baseline in the Neuropathy Total Symptom Score-6 (NTSS-6).

As of the latest announcements, the full results of the diabetic peripheral neuropathy sub-study are still being analyzed and are anticipated to be presented at an upcoming medical conference.^[1]

Available Data

While specific quantitative data from the neuropathy sub-study is not yet available, the main ARISE-HF trial provides safety and tolerability data for **AT-001**.

Table 1: Safety and Tolerability of **AT-001** in the ARISE-HF Trial

Adverse Event Category	Placebo	AT-001 (1000 mg BID)	AT-001 (1500 mg BID)
Serious Adverse Events	14.3%	12.3%	17.3%
Treatment-Emergent Adverse Events	79.1%	81.6%	81.0%
Treatment-Related Discontinuations	3.9%	9.6%	9.5%

Source: Applied Therapeutics, Inc. Press Release, January 4, 2024.[\[1\]](#)

Protocols

Preclinical Evaluation of AT-001 in a Rodent Model of Diabetic Neuropathy

This protocol describes a representative study to evaluate the efficacy of **AT-001** in a streptozotocin (STZ)-induced diabetic rat model, a commonly used model for preclinical neuropathy research.

1. Induction of Diabetes:

- Male Sprague-Dawley rats (8 weeks old) are fasted overnight.
- A single intraperitoneal injection of STZ (50-65 mg/kg) dissolved in citrate buffer (pH 4.5) is administered.
- Control animals receive an injection of citrate buffer alone.
- Diabetes is confirmed 72 hours post-injection by measuring blood glucose levels. Rats with glucose levels >250 mg/dL are considered diabetic and included in the study.

2. Treatment Groups:

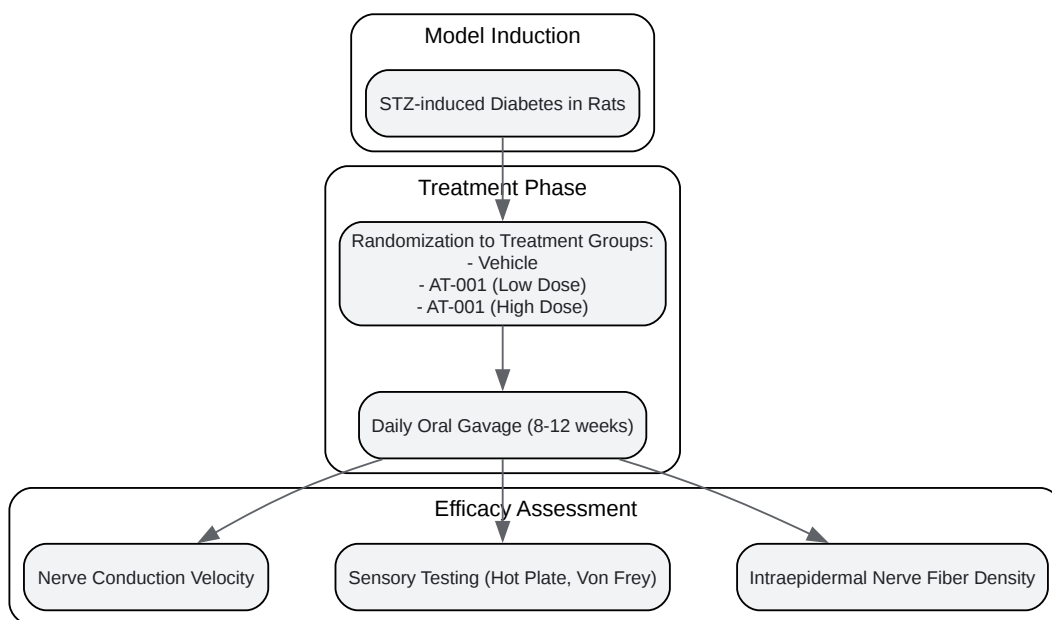
- Diabetic rats are randomly assigned to one of three groups:

- Vehicle control (e.g., 0.5% carboxymethylcellulose)
- **AT-001** (low dose, e.g., 10 mg/kg/day)
- **AT-001** (high dose, e.g., 30 mg/kg/day)
- A non-diabetic control group receives the vehicle.
- Treatment is administered daily via oral gavage for a period of 8-12 weeks.

3. Efficacy Assessments:

- Nerve Conduction Velocity (NCV): Measured at baseline and at the end of the treatment period. The sciatic and/or caudal nerves are stimulated, and the latency and distance of the resulting muscle action potentials are recorded to calculate NCV.
- Thermal and Mechanical Sensory Testing:
 - Hot Plate Test: To assess thermal hyperalgesia.
 - Von Frey Filaments: To assess mechanical allodynia.
- Intraepidermal Nerve Fiber Density (IENFD): At the end of the study, skin biopsies from the hind paw are taken to quantify the density of nerve fibers in the epidermis, a key marker of small fiber neuropathy.

Preclinical Experimental Workflow for AT-001 in a Diabetic Neuropathy Model



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Caption: Preclinical Experimental Workflow.

Clinical Trial Protocol: A Representative Phase 3 Study

This protocol outlines the key elements of a Phase 3 clinical trial to evaluate the efficacy and safety of **AT-001** for the treatment of diabetic peripheral neuropathy, based on the design of the ARISE-HF neuropathy sub-study.

1. Study Title: A Multicenter, Randomized, Double-Blind, Placebo-Controlled Study to Evaluate the Efficacy and Safety of **AT-001** in Patients with Diabetic Peripheral Neuropathy.

2. Study Population:

- Inclusion Criteria:
 - Adults (18-75 years) with a diagnosis of Type 1 or Type 2 diabetes.
 - Diagnosis of diabetic peripheral neuropathy, confirmed by a neurologist.
 - A baseline mTCNS score indicating mild to moderate neuropathy (e.g., > 5 and < 20).
 - Stable glycemic control for at least 3 months prior to screening.
- Exclusion Criteria:
 - Neuropathy from causes other than diabetes.
 - Severe renal impairment.
 - History of major cardiovascular events within the past 6 months.

3. Study Design and Treatment:

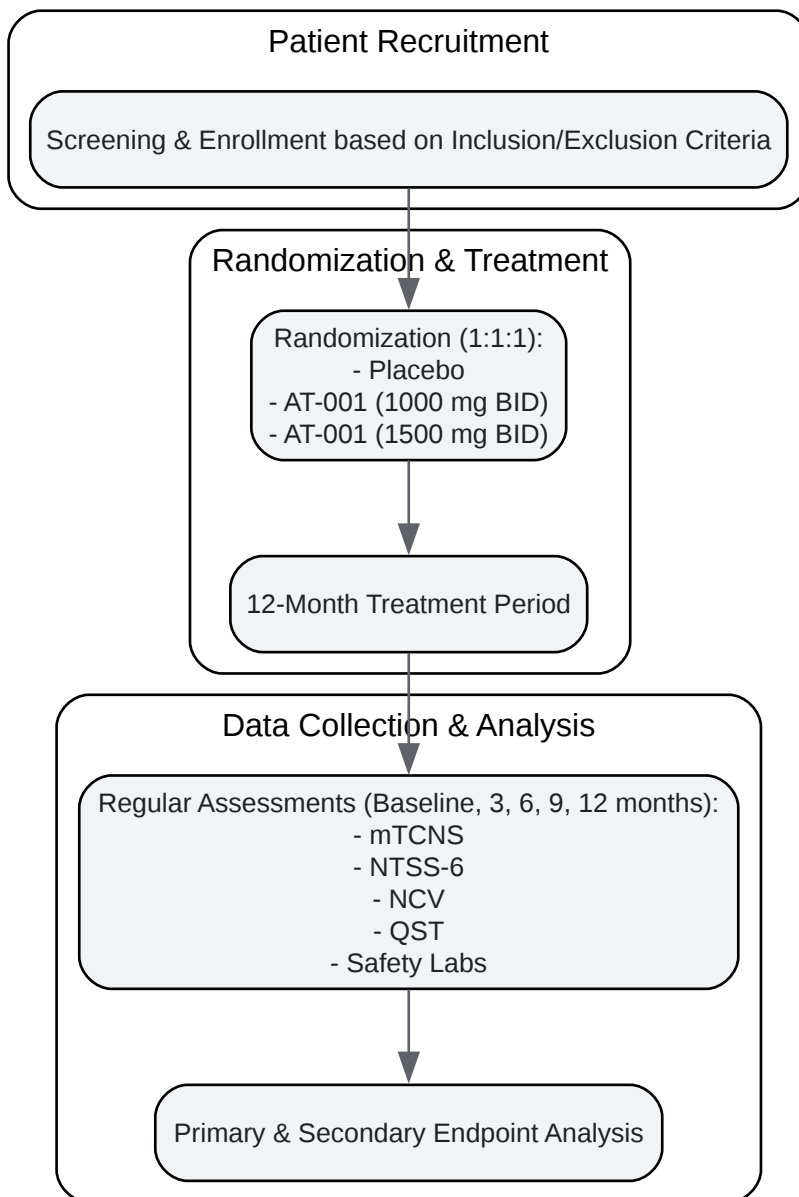
- A 12-month, randomized, double-blind, placebo-controlled, parallel-group study.
- Participants are randomized in a 1:1:1 ratio to:
 - **AT-001** (1000 mg twice daily)
 - **AT-001** (1500 mg twice daily)
 - Placebo
- Visits are scheduled at baseline, and at months 3, 6, 9, and 12.

4. Efficacy and Safety Assessments:

- Primary Efficacy Endpoint: Change from baseline to month 12 in the mTCNS.
- Secondary Efficacy Endpoints:

- Change from baseline in the NTSS-6.
- Change from baseline in nerve conduction velocities.
- Change from baseline in quantitative sensory testing (QST).
- Patient-reported outcomes on pain and quality of life.
- Safety Assessments:
 - Monitoring of adverse events.
 - Clinical laboratory tests (hematology, chemistry, urinalysis).
 - Vital signs and physical examinations.

Clinical Trial Workflow for AT-001 in Diabetic Neuropathy

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Caption: Clinical Trial Workflow.

Conclusion

AT-001, as a selective aldose reductase inhibitor, represents a targeted therapeutic approach for diabetic neuropathy by addressing a key mechanism in its pathogenesis. While the full data from the neuropathy sub-study of the ARISE-HF trial are eagerly awaited, the available information on its mechanism of action and safety profile provides a strong rationale for its continued investigation. The protocols outlined here offer a framework for the preclinical and clinical evaluation of **AT-001** and similar compounds in the development pipeline for diabetic neuropathy.

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References

- 1. Applied Therapeutics, Inc. Announces Topline Results from the ARISE-HF Phase 3 Study of AT-001 in Diabetic Cardiomyopathy | MarketScreener [marketscreener.com]
- To cite this document: BenchChem. [AT-001 for Diabetic Neuropathy: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1192208/docs#at-001-for-diabetic-neuropathy-application-notes-and-protocols\]](https://www.benchchem.com/product/b1192208/docs#at-001-for-diabetic-neuropathy-application-notes-and-protocols)

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